

comparing the performance of different ICP-MS models for arsenic analysis

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Compound of Interest

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A Comparative Guide to ICP-MS Models for Arsenic Analysis

For Researchers, Scientists, and Drug Development Professionals

The accurate and sensitive determination of arsenic in various matrices, from environmental samples to pharmaceutical products, is critical due to its toxicity. Inductively Coupled Plasma Mass Spectrometry (ICP-MS) has become the gold standard for this analysis, offering low detection limits and the ability to perform speciation. However, the market offers a range of ICP-MS instruments with varying capabilities. This guide provides an objective comparison of the performance of different ICP-MS models for arsenic analysis, supported by experimental data, to aid researchers in selecting the most suitable instrument for their needs.

The Challenge of Arsenic Analysis by ICP-MS

Arsenic (As) is a monoisotopic element (^{75}As), which means there are no alternative isotopes to measure in case of spectral interferences. The most significant interference is the polyatomic ion $^{40}\text{Ar}^{35}\text{Cl}^+$, which has the same mass-to-charge ratio as arsenic and can lead to falsely elevated results, especially in matrices with high chloride content. Modern ICP-MS instruments employ collision/reaction cell technology (CCT or CRC) to mitigate these interferences. More advanced systems, such as triple quadrupole ICP-MS (ICP-MS/MS), offer even more robust interference removal capabilities.

Performance Comparison of ICP-MS Models

This section compares the performance of several common ICP-MS models from leading manufacturers for total arsenic and arsenic speciation analysis. The data presented is compiled from various application notes and studies. It is important to note that performance can vary depending on the sample matrix, instrument tuning, and laboratory conditions.

Single Quadrupole ICP-MS

Single quadrupole ICP-MS instruments are the workhorses of many analytical laboratories, offering a good balance of performance and cost-effectiveness. They utilize a collision/reaction cell to reduce polyatomic interferences.

Instrument Model	Matrix	Analyte/Mo de	Detection Limit (LOD)	Precision (%RSD)	Key Features
Agilent 7900 ICP-MS	Drinking Water	Total As (He mode)	0.002 µg/L[1]	Not specified	Octopole Reaction System (ORS ³) for interference removal, High Matrix Introduction (HMI) technology.[1]
Rice	As(III), As(V), MMA, DMA, AsB (HPLC)	0.010 - 0.042 µg/kg (100 µL injection)[2]	Not specified	Coupled with HPLC for speciation analysis.[2]	
Thermo Scientific iCAP RQ ICP-MS	Pharmaceutic al Products	Total As (He KED mode)	< 1 pg/g	Not specified	QCell technology with Kinetic Energy Discriminatio n (KED) for interference removal.[3]
PerkinElmer NexION 2000 ICP-MS	Drinking & Natural Waters	Total As (Standard mode)	~0.02 µg/L (MDL)[4]	Not specified	Universal Cell Technology (UCT) with Collision and Dynamic Reaction modes.[4][5]
Urine	Total As	0.012 µg/L (MDL)[5]	Not specified	Capable of handling complex	

biological
matrices.[\[5\]](#)

Triple Quadrupole ICP-MS (ICP-MS/MS)

Triple quadrupole ICP-MS instruments provide an additional level of mass filtration, offering superior interference removal and enabling analysis in complex matrices where single quadrupole instruments may struggle.

Instrument Model	Matrix	Analyte/Mode	Detection Limit (LOD)	BEC (µg/L)	Key Features
Agilent 8800 ICP-QQQ	1% HCl	Total As (O ₂ mass shift)	0.002 µg/L[6]	0.8[6]	MS/MS mode for unambiguous interference removal by shifting the analyte mass. [7][8][9]
0.5% HCl	Total As (No gas)	0.040 µg/L[6]	1.4[6]	Demonstrates the challenge of interference without reaction mode.[6]	
Thermo Scientific iCAP TQ ICP-MS	10 mg/L Cobalt	Total As (TQ-O ₂ mode)	Not specified	0.018[10]	Demonstrates effective removal of challenging matrix-based interferences. [10]
2% HNO ₃	⁷⁸ Se (TQ-H ₂ mode)	< 0.5 ng/L	Not specified	Highlights the versatility of different reaction gases for various elements.[10]	

BEC (Background Equivalent Concentration): The concentration of an analyte that would produce a signal equal to the background signal. A lower BEC indicates better signal-to-noise

and lower detection limits.

Experimental Protocols

Detailed methodologies are crucial for reproducing and comparing results. Below are summaries of typical experimental protocols for arsenic analysis by ICP-MS.

Sample Preparation for Total Arsenic Analysis in Water (Based on EPA Method 200.8)

- Preservation: Acidify water samples with nitric acid to a pH < 2.[\[11\]](#)
- Digestion (for total recoverable elements): For samples with particulates, add nitric acid and hydrochloric acid and heat to near boiling to dissolve the suspended material.[\[11\]](#)
- Dilution: Dilute the prepared sample with deionized water to bring the analyte concentrations within the linear range of the instrument and to minimize matrix effects.
- Internal Standard Addition: Add an internal standard solution (e.g., Rhodium, Indium) online to correct for instrument drift and matrix effects.[\[12\]](#)

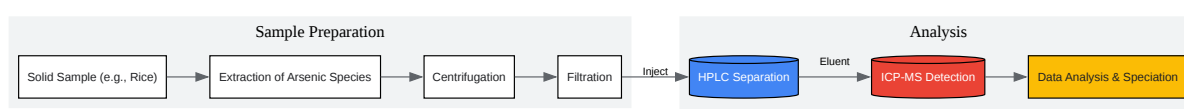
Sample Preparation for Arsenic Speciation in Rice (HPLC-ICP-MS)

- Extraction: Extract arsenic species from finely ground rice flour using a solution of 1% nitric acid and 1% hydrogen peroxide with heating.[\[13\]](#)
- Centrifugation: Centrifuge the extract to separate the solid residue.
- Filtration: Filter the supernatant through a 0.45 µm filter before injection into the HPLC system.
- Chromatographic Separation: Separate the different arsenic species (e.g., As(III), As(V), MMA, DMA) using an anion-exchange column with an appropriate mobile phase (e.g., ammonium carbonate).[\[13\]](#)

- Detection: Introduce the eluent from the HPLC column into the ICP-MS for detection and quantification of each arsenic species.

Visualizing the Workflow

A clear understanding of the analytical process is essential. The following diagram illustrates a typical workflow for arsenic speciation analysis using HPLC-ICP-MS.



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Caption: Experimental workflow for arsenic speciation analysis.

Conclusion

The choice of an ICP-MS instrument for arsenic analysis depends on the specific requirements of the application, including the expected concentration levels, the complexity of the sample matrix, and the need for speciation.

- Single quadrupole ICP-MS models like the Agilent 7900, Thermo Scientific iCAP RQ, and PerkinElmer NexION 2000 are well-suited for routine analysis of total arsenic in relatively clean matrices such as drinking water, and can be effectively coupled with HPLC for speciation analysis. Their performance is often sufficient to meet regulatory requirements.
- Triple quadrupole ICP-MS instruments, such as the Agilent 8800 and Thermo Scientific iCAP TQ, offer superior interference removal capabilities. This makes them the preferred choice for challenging applications involving complex matrices (e.g., clinical samples, high-salt content samples) or when the utmost accuracy and the lowest possible detection limits are required. The ability to use MS/MS modes provides a higher degree of confidence in the results by virtually eliminating spectral interferences.

Researchers and laboratory managers should carefully consider their analytical needs and budget when selecting an ICP-MS instrument. For laboratories dealing with a wide variety of sample types and challenging matrices, the investment in a triple quadrupole system can provide significant advantages in terms of data quality, method development simplicity, and analytical robustness. For more routine applications with well-characterized samples, a modern single quadrupole ICP-MS will deliver reliable and accurate results.

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